Technical Guide: Spectroscopic Validation of 4-(4-Bromophenoxy)benzylamine[1]

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Compound of Interest

Compound Name: *4-(4-Bromophenoxy)-benzylamine*

Cat. No.: *B1648384*

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Compound Profile & Significance

- Chemical Name: 4-(4-Bromophenoxy)phenylmethanamine[1]
- CAS Number: 1028336-08-4[1][2][3]
- Molecular Formula: $C_{13}H_{12}BrNO$[1][2][3][4]
- Molecular Weight: 278.15 g/mol [1][3][4][5]
- Structural Class: Diaryl ether / Primary Benzylamine[1][4]

Research Context: This compound features two distinct functional handles: a primary amine for amide coupling or reductive amination, and an aryl bromide for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1][5] The central ether linkage imparts flexibility and lipophilicity, often exploited to target hydrophobic pockets in protein kinases.[1][4][5][6]

Synthesis & Impurity Profile (Context for Spectroscopy)

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To accurately interpret spectra, one must understand the potential impurities derived from its synthesis.[1][4][5][6] The most common route involves the nucleophilic aromatic substitution of 4-fluorobenzonitrile with 4-bromophenol, followed by the reduction of the nitrile.[1][4][6]

- Key Impurity A (Precursor): 4-(4-Bromophenoxy)benzonitrile (IR: ~2220 cm^{-1} CN stretch; NMR: missing methylene peak).[1][4][5]
- Key Impurity B (Side Product): Debrominated analog (Mass shift: M-79/81).[1][4][5][6]
- Key Impurity C (Oxidation): 4-(4-Bromophenoxy)benzoic acid (if exposed to air/moisture over time).[1][4][5]

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Protocol: Dissolve 5-10 mg of the sample in 0.6 mL of DMSO-d_6 or $CDCl_3$.[1][4][6] DMSO-d_6 is preferred to visualize the exchangeable amine protons if the sample is a salt (HCl), while $CDCl_3$ provides sharper resolution for the aromatic region of the free base.[1][4][5]

^{1}H NMR Data (400 MHz, $CDCl_3$)

The spectrum is characterized by two distinct AA'BB' aromatic systems coupled through the ether oxygen.[1][4][5][6]

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.42 – 7.46	Doublet (d, J ≈ 8.8 Hz)	2H	Ar-H (Ortho to Br)	Deshielded by the electronegative bromine atom.[1][5]
7.26 – 7.30	Doublet (d, J ≈ 8.4 Hz)	2H	Ar-H (Ortho to CH_2NH_2)	Characteristic of the benzylamine ring.[1][4][5]
6.96 – 7.00	Doublet (d, J ≈ 8.4 Hz)	2H	Ar-H (Ortho to Ether O)	Shielded by the electron-donating oxygen (Ring A).[1][4][5]
6.86 – 6.90	Doublet (d, J ≈ 8.8 Hz)	2H	Ar-H (Ortho to Ether O)	Shielded by the electron-donating oxygen (Ring B).[1][4][5]
3.85	Singlet (s)	2H	Ar-CH_2-NH_2	Diagnostic peak.[1][4][6] Shift confirms primary amine.[1][4][5][6]
1.50 – 1.80	Broad Singlet (br s)	2H	-NH_2	Exchangeable; shift varies with concentration/solvent.[1][4][5][6]

Expert Insight: The crucial validation step is the integration ratio between the aromatic region (8 protons total) and the methylene singlet (2 protons).[1][4][5][6] A ratio deviation here suggests residual solvent or dimerization.[1][4][5][6] The two doublets ortho to the oxygen (approx 6.9-7.0 ppm) may overlap; 2D COSY is recommended if definitive assignment is required.[1][4][5][6]

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^{13}C NMR Data (100 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
156.8, 155.4	C-O (Ips aromatic carbons).[1][5] Distinct peaks due to asymmetry.
138.2	C-CH_2 (Quaternary carbon attached to methylene).[1][4][5][6]
132.6	C-H (Ortho to Br).[1][4][5][6]
128.8	C-H (Ortho to CH_2).[1][4][5][6]
120.1, 118.9	C-H (Ortho to Oxygen).[1][4][5]
115.6	C-Br (Quaternary).[1][4][5][6]
45.8	-CH_2-NH_2 (Benzylic carbon).[1][4][6]

B. Infrared Spectroscopy (FT-IR)

Protocol: Analyze as a neat film (ATR) or KBr pellet.[1][4][5][6]

Wavenumber (cm^{-1})	Vibration Mode	Diagnostic Value
3350 - 3280	N-H Stretch	Doublet typically observed for primary amines (-NH_2).[1][4]
2850 - 2920	C-H Stretch	Aliphatic methylene stretch.[1][4][6]
1580, 1485	C=C Aromatic	Skeletal ring vibrations.
1235 - 1245	C-O-C Stretch	Strong, characteristic asymmetric stretch of the diaryl ether.
1070	C-N Stretch	Primary amine C-N bond.[1][4][5]
600 - 500	C-Br Stretch	Presence of aryl bromide.[1][4][6]

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C. Mass Spectrometry (MS)

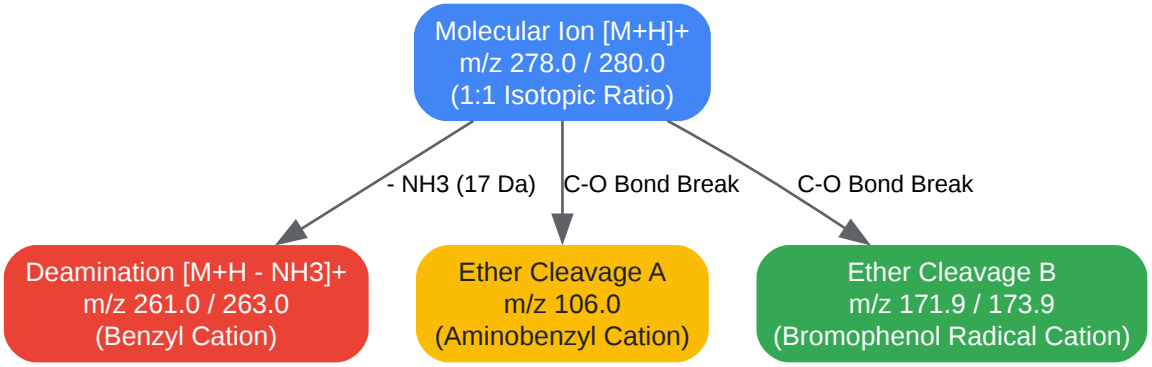
Protocol: Electrospray Ionization (ESI) in Positive Mode (ESI+).[1][4][5][6] Solvent: Methanol + 0.1% Formic Acid.[1][4][5][6]

- Molecular Ion $(M+H)^+$:
  - The compound will exhibit a characteristic 1:1 isotopic doublet due to the presence of Bromine (^{79}Br and ^{81}Br).[1][4][5][6]
  - m/z 278.0 (containing ^{79}Br)[1][4][5][6]
  - m/z 280.0 (containing ^{81}Br)[1][4][5][6]
  - Note: If the M+H peak is strictly a singlet, the sample is likely the de-halogenated impurity.[1][4][5][6]
- Fragmentation Pattern (MS/MS):
  - Loss of NH_3: $[M+H - 17]^+$ -> m/z 261/263.[1][4][6]
  - Tropylium-like Cation: Cleavage often occurs at the benzylic position, but the ether linkage is robust.[1][4][5][6]
  - Ether Cleavage: High energy collision may yield the bromophenol fragment (m/z 171/173) or the aminobenzyl cation (m/z 106).[1][4][5][6]

Fragmentation Pathway Visualization

The following diagram illustrates the logical fragmentation and ionization pathway expected during Mass Spectrometry analysis, serving as a guide for peak assignment.

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Caption: Predicted ESI(+) MS fragmentation pathway for 4-(4-Bromophenoxy)benzylamine showing the characteristic bromine isotopic split and primary cleavage sites.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 77571, 4-Bromobenzylamine. Retrieved from [Link] (Used as core spectral analog for benzylamine shift data).[1][4][5][6]
- NIST Mass Spectrometry Data Center.Methanone, (4-bromophenyl)phenyl- Infrared Spectrum. Retrieved from [Link] (Used for comparative aryl-bromide/ether IR frequencies).[1][4][5][6]

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Sources

- 1. 4-Bromobenzylamine | 3959-07-7 | Benchchem [benchchem.com]
- 2. 4-(4-BroMophenoxy)-benzylaMine [1028336-08-4] | Chemsigma [chemsigma.com]
- 3. 1028336-08-4|4-(4-Bromophenoxy)-benzylamine|BLD Pharm [bldpharm.com]

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- 4. p-Bromophenethylamine | C8H10BrN | CID 533915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. rsc.org [rsc.org]
- 6. 4-Bromobenzylamine | C7H8BrN | CID 77571 - PubChem [pubchem.ncbi.nlm.nih.gov]
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